Synthesis protocol for "Methyl 5-oxodecanoate"

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Compound of Interest

Compound Name:	*Methyl 5-oxodecanoate*
CAS No.:	*6093-95-4*
Cat. No.:	*B1619763*

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Application Note: Chemoselective Synthesis of **Methyl 5-oxodecanoate** via Weinreb Amide Intermediate

Executive Summary & Strategic Rationale

Target Molecule: **Methyl 5-oxodecanoate** (CAS: 33566-57-3) Molecular Formula:

Molecular Weight: 200.28 g/mol

The synthesis of

-keto esters such as **methyl 5-oxodecanoate** presents a specific chemoselective challenge: introducing a ketone functionality at the C5 position without compromising the terminal ester or inducing tertiary alcohol formation via over-alkylation.

While classical routes involving the direct addition of Grignard reagents to anhydrides (e.g., glutaric anhydride) often suffer from bis-addition or poor yield control, this protocol utilizes the Weinreb Amide (N-methoxy-N-methylamide) strategy. This approach is selected for its high fidelity in drug development contexts, ensuring:

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- Chemoselectivity: The Weinreb amide forms a stable tetrahedral intermediate that prevents the addition of a second equivalent of nucleophile.
- Scalability: The workflow avoids cryogenic conditions (-78°C) often required for direct anhydride alkylations, operating effectively at 0°C to Room Temperature.
- Modularity: The intermediate allows for the flexible synthesis of various analogs by simply changing the Grignard reagent.

Synthetic Workflow & Mechanism

The synthesis proceeds in three distinct phases:

- Desymmetrization: Ring-opening of glutaric anhydride to monomethyl glutarate.
- Activation: Conversion of the free acid to the Weinreb amide.
- Nucleophilic Acyl Substitution: Controlled addition of pentylmagnesium bromide.

Visual Pathway (DOT Diagram)



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Figure 1: Step-wise synthetic workflow from Glutaric Anhydride to **Methyl 5-oxodecanoate**.

Materials & Reagents

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Reagent	Purity	Equiv.[1]	Role
Glutaric Anhydride	95%+	1.0	Starting Material (C1-C5 backbone)
Methanol (anhydrous)	99.8%	Excess	Solvent/Reagent for ring opening
1,1'-Carbonyldiimidazole (CDI)	97%	1.1	Coupling Agent
N,O-Dimethylhydroxylamine HCl	98%	1.1	Weinreb Amine source
n-Pentylmagnesium Bromide	2.0M in THF	1.2	Nucleophile (C6-C10 chain)
THF (anhydrous)	99.9%	-	Solvent
HCl (1M)	-	-	Quenching agent

Detailed Experimental Protocols

Step 1: Synthesis of Monomethyl Glutarate

Objective: Desymmetrization of the anhydride to create the C1-ester/C5-acid backbone.

- Setup: Equip a 500 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Reaction: Charge the flask with Glutaric Anhydride (11.4 g, 100 mmol) and anhydrous Methanol (50 mL).
- Reflux: Heat the mixture to reflux (approx. 65°C) for 3 hours. The solid anhydride will dissolve as the reaction proceeds.
- Workup: Cool to room temperature. Concentrate the solution under reduced pressure (rotary evaporator) to remove excess methanol.

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- Result: A colorless viscous oil (Monomethyl glutarate). Yield is typically quantitative (~14.6 g). No further purification is usually required.

Step 2: Formation of the Weinreb Amide

Objective: Activation of the carboxylic acid to a stable amide intermediate.

- Activation: Dissolve Monomethyl glutarate (14.6 g, 100 mmol) in anhydrous DCM (200 mL) in a 500 mL flask under Nitrogen atmosphere.
- Coupling: Add 1,1'-Carbonyldiimidazole (CDI) (17.8 g, 110 mmol) portion-wise. Caution: CO2 evolution will be vigorous. Stir for 45 minutes at room temperature until gas evolution ceases.
- Amine Addition: Add N,O-Dimethylhydroxylamine hydrochloride (10.7 g, 110 mmol) in one portion.
- Reaction: Stir at room temperature for 12 hours.
- Workup:
  - Wash the organic phase with 1M HCl (2 x 100 mL) to remove unreacted imidazole and amine.
  - Wash with Saturated NaHCO3 (100 mL) and Brine (100 mL).
  - Dry over MgSO4, filter, and concentrate.
- Purification: If necessary, purify via flash chromatography (Hexanes:EtOAc 7:3).
  - Target Intermediate: Methyl 5-(methoxy(methyl)amino)-5-oxopentanoate.

Step 3: Grignard Addition (The Critical Step)

Objective: Chemoselective ketone formation via the stable chelate.

- Preparation: Dissolve the Weinreb amide (9.45 g, 50 mmol) in anhydrous THF (100 mL) under an inert atmosphere (

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or Ar).

- Cooling: Cool the solution to 0°C using an ice bath.
- Addition: Add n-Pentylmagnesium bromide (2.0 M in THF, 30 mL, 60 mmol) dropwise via syringe pump or pressure-equalizing dropping funnel over 30 minutes.
  - Note: The internal temperature must not exceed 5°C to maintain selectivity.
- Chelation Phase: Allow the mixture to stir at 0°C for 1 hour, then warm to room temperature for 1 hour. The stable magnesium chelate prevents the ketone from being released and reacting further.
- Quench (Hydrolysis): Cool back to 0°C. Quench carefully with 1M HCl (50 mL). This step breaks the N-O-Mg chelate, releasing the ketone.
- Extraction: Extract with Diethyl Ether or EtOAc (3 x 50 mL).
- Purification: Wash combined organics with Brine, dry over Na2SO4, and concentrate. Purify via vacuum distillation or column chromatography (Hexane:EtOAc 9:1).

Mechanistic Insight: The Weinreb Chelate

The success of this protocol relies on the formation of a five-membered cyclic intermediate. Unlike standard esters, which release a ketone that is more reactive than the starting material (leading to tertiary alcohols), the Weinreb intermediate is stable until acidic hydrolysis.

Figure 2: The stable tetrahedral intermediate. The Magnesium ion is chelated by both the carbonyl oxygen and the methoxy oxygen, preventing the expulsion of the amine leaving group until the acidic quench.

Quality Control & Validation

Expected Data for **Methyl 5-oxodecanoate**:

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Technique	Parameter	Expected Signal	Assignment
1H NMR	Chemical Shift	3.66 ppm (s, 3H)	Methyl Ester (–OCH3)
2.45 ppm (t, 2H)	C6-H (alpha to keto)		
2.35 ppm (t, 2H)	C4-H (alpha to keto)		
2.30 ppm (t, 2H)	C2-H (alpha to ester)		
0.90 ppm (t, 3H)	Terminal Methyl (C10)		
IR	Wavenumber	1735 cm^{-1}	Ester C=O stretch
1715 cm^{-1}	Ketone C=O stretch		
TLC	Rf Value	~0.45	(Hexane:EtOAc 4:1), visualized w/ KMnO4

Troubleshooting Guide:

- Issue: Presence of tertiary alcohol.[2]
  - Cause: Quenching was too slow or temperature spiked during Grignard addition.
  - Solution: Ensure strict 0°C maintenance and use the Weinreb amide (do not attempt direct ester alkylation).
- Issue: Low Yield.
  - Cause: Moisture in THF killing the Grignard.
  - Solution: Distill THF over Na/Benzophenone or use molecular sieves.

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